Dimethyl 5-methoxyisophthalate: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest	
Compound Name:	*Dimethyl 5-methoxyisophthalate*
CAS No.:	*20319-44-2*
Cat. No.:	*B1364940*

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Introduction: Situating Dimethyl 5-methoxyisophthalate in Modern Chemistry

Dimethyl 5-methoxyisophthalate is a substituted aromatic dicarboxylic acid ester that has garnered significant interest as a versatile building block in contemporary chemical research. Its history is rooted in the broader exploration of isophthalic acid and its derivatives, which have been fundamental to the development of materials science, particularly in the realm of polymers like the fire-resistant Nomex.[1] Today, **Dimethyl 5-methoxyisophthalate** serves not as an end-product but as a crucial intermediate, valued for the specific reactivity and structural properties conferred by its methoxy and dual ester functional groups.[1]

This guide provides an in-depth examination of the chemical properties, structure, synthesis, and applications of **Dimethyl 5-methoxyisophthalate**. It is intended for researchers, chemists, and drug development professionals who require a deep technical understanding of this compound for use in advanced synthesis, materials science, and medicinal chemistry.

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Core Chemical and Physical Properties

The compound's physical and chemical characteristics are foundational to its application in experimental work. It is a solid at room temperature with a defined melting point range.

Property	Value	Source(s)
CAS Number	20319-44-2	[2]
Molecular Formula	$C_{11}H_{12}O_5$	[2]
Molecular Weight	224.21 g/mol	[2]
Melting Point	108-112 °C	[2][3]
Linear Formula	$CH_3OC_6H_3(CO_2CH_3)_2$	[2]
InChI Key	XZWYGKPSIBDYDY-UHFFFAOYSA-N	[2]
SMILES	COC(=O)c1cc(OC)cc(c1)C(=O)OC	[2]
Appearance	White to light yellow solid/powder	[4]
Solubility	Soluble in ethanol, ether, and aromatic hydrocarbons.	[4]

Molecular Structure and Spectroscopic Profile

The structure of **Dimethyl 5-methoxyisophthalate** features a benzene ring substituted at the 1, 3, and 5 positions. The two methyl ester groups are located at positions 1 and 3, while the methoxy group is at position 5. This symmetrical substitution pattern has direct implications for its spectroscopic signature.

Predicted Spectroscopic Data

While experimental spectra are not widely published, a robust prediction of its NMR and IR data can be made based on its structure. This is crucial for researchers to confirm the identity and purity of synthesized or purchased material.

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^{1}H NMR Spectroscopy (Predicted):

- Aromatic Protons: The symmetry of the molecule would result in two distinct signals for the three aromatic protons. The proton at C4 (between the two ester groups) would likely appear as a triplet, while the two equivalent protons at C2 and C6 would appear as a doublet.
  - ~8.2-8.4 ppm (t, 1H, H-4)
  - ~7.6-7.8 ppm (d, 2H, H-2, H-6)
- Ester Methyl Protons: The six protons of the two equivalent methyl ester groups would appear as a sharp singlet.
  - ~3.9 ppm (s, 6H, -COOCH$_3$)
- Methoxy Protons: The three protons of the methoxy group would also appear as a sharp singlet, typically slightly downfield from the ester methyls.
  - ~3.8 ppm (s, 3H, -OCH$_3$)

^{13}C NMR Spectroscopy (Predicted):

- Carbonyl Carbons: ~165-167 ppm
- Aromatic Carbons:
  - C5 (attached to -OCH$_3$): ~160 ppm
  - C1, C3 (attached to esters): ~131-133 ppm
  - C2, C6: ~118-120 ppm
  - C4: ~115-117 ppm
- Ester Methyl Carbons: ~52-53 ppm
- Methoxy Carbon: ~55-56 ppm

Infrared (IR) Spectroscopy (Predicted):

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- C=O Stretch (Ester): A strong, sharp absorption band around 1720-1740 cm^{-1}.
- C-O Stretch (Ester & Ether): Multiple strong bands in the 1100-1300 cm^{-1} region.
- C-H Stretch (Aromatic): Peaks just above 3000 cm^{-1}.
- C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1}.
- C=C Stretch (Aromatic): Peaks in the 1450-1600 cm^{-1} region.

Synthesis and Mechanistic Pathways

The synthesis of **Dimethyl 5-methoxyisophthalate** is most efficiently achieved through the alkylation of a hydroxyl-substituted precursor. An alternative, though often less direct, method is the esterification of 5-methoxyisophthalic acid.

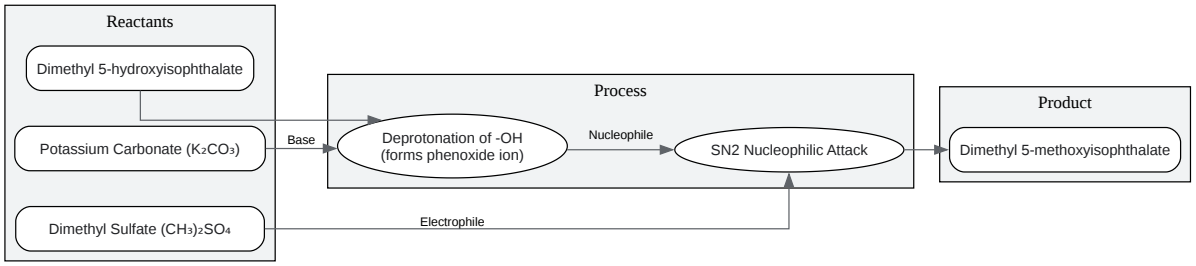
Preferred Route: Alkylation of Dimethyl 5-hydroxyisophthalate

This is the most widely documented and efficient synthesis, starting from the readily available Dimethyl 5-hydroxyisophthalate.[1] The reaction involves the methylation of the phenolic hydroxyl group.

Reaction: Dimethyl 5-hydroxyisophthalate + Dimethyl Sulfate → (in presence of K_2CO_3) → **Dimethyl 5-methoxyisophthalate**

Causality and Mechanism: The choice of potassium carbonate (K_2CO_3) as the base is critical. It is strong enough to deprotonate the phenolic hydroxyl group, forming a highly nucleophilic phenoxide ion. This phenoxide then attacks one of the methyl groups of dimethyl sulfate in a classic SN2 (bimolecular nucleophilic substitution) reaction, displacing the methyl sulfate anion and forming the desired methoxy ether.[1] Dimethyl sulfate is an excellent methylating agent for this purpose due to the good leaving group ability of the methyl sulfate ion.

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Caption: Alkylation pathway for the synthesis of **Dimethyl 5-methoxyisophthalate**.

Alternative Route: Fischer-Speier Esterification

This method begins with 5-methoxyisophthalic acid and converts the two carboxylic acid groups into methyl esters.[1]

Reaction: 5-methoxyisophthalic acid + Methanol (excess) → (in presence of H_2SO_4 catalyst) → **Dimethyl 5-methoxyisophthalate**

Causality and Mechanism: This reaction follows the Fischer-Speier esterification mechanism. A strong acid catalyst, typically sulfuric acid (H_2SO_4), protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic. A molecule of methanol then acts as a nucleophile, attacking this activated carbon. Following proton transfer and the elimination of a water molecule, the ester is formed.[1] To ensure a high yield, the reaction equilibrium must be shifted towards the products. This is achieved by using a large excess of methanol and often by removing the water that is formed during the reaction.[1]

Key Applications in Research and Development

Dimethyl 5-methoxyisophthalate is primarily valued as a precursor for more complex molecules, leveraging its functional groups for further synthetic transformations.

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Intermediate for 5-methoxyisophthalic acid

One of its most common applications is in the synthesis of 5-methoxyisophthalic acid.[2][3] This hydrolysis reaction is straightforward but crucial, as the resulting diacid is a key component in other fields.

Building Block for Coordination Polymers and MOFs

The derivative, 5-methoxyisophthalic acid, is extensively used as an organic linker or ligand to construct coordination polymers and Metal-Organic Frameworks (MOFs).[1] The methoxy group is not merely a passive substituent; its electronic and steric properties can influence the final structure and properties (e.g., pore size, catalytic activity) of the resulting framework material.[1] These materials are under intense investigation for applications in gas storage, chemical separations, and catalysis.[1]

Scaffold in Medicinal Chemistry

The isophthalate scaffold is a recognized structural motif in medicinal chemistry. Research has shown that derivatives can act as ligands for biological targets, including protein kinase C (PKC), highlighting potential avenues for drug discovery.[1] **Dimethyl 5-methoxyisophthalate** provides a convenient starting point for creating a library of substituted isophthalate derivatives for screening and lead optimization.

Experimental Protocols

The following protocols are provided as a guide for laboratory synthesis and characterization.

Synthesis via Alkylation (Self-Validating Protocol)

This protocol for the methylation of Dimethyl 5-hydroxyisophthalate is designed to be self-validating through careful monitoring and characterization.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, combine Dimethyl 5-hydroxyisophthalate (1.0 eq), anhydrous potassium carbonate (2.5 eq), and a suitable solvent such as acetone or DMF.
- Reagent Addition: While stirring vigorously, add dimethyl sulfate (1.2 eq) dropwise to the suspension at room temperature. Caution: Dimethyl sulfate is toxic and should be handled

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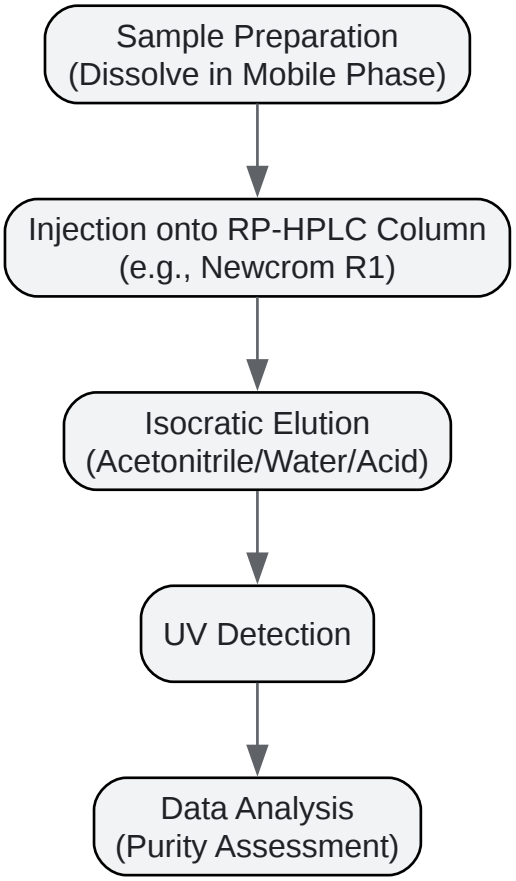
with extreme care in a fume hood.

- Reaction Execution: Heat the mixture to reflux (for acetone, ~56°C) and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material.
- Workup: After the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts. Wash the filter cake with a small amount of the solvent.
- Extraction: Evaporate the solvent from the filtrate under reduced pressure. Dissolve the resulting residue in a water-immiscible solvent like ethyl acetate and wash sequentially with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo. The crude product can be purified by recrystallization from a suitable solvent system (e.g., methanol/water) to yield the pure **Dimethyl 5-methoxyisophthalate** as a white solid.
- Validation: Confirm the identity and purity of the product using ^1H NMR, ^{13}C NMR, and melting point analysis, comparing the results to the expected values.

Characterization by HPLC

Purity analysis can be performed using reverse-phase HPLC. While a specific method for the title compound is not published, a method for the closely related Dimethyl 5-hydroxyisophthalate can be adapted.

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